

Commercial Suppliers of High-Purity 2-Furoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Furoyl chloride

Cat. No.: B3418778

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of high-purity **2-furoyl chloride** (CAS No. 527-69-5), a critical intermediate in the synthesis of numerous pharmaceuticals.^{[1][2][3]} This document outlines key quality parameters, available purity levels, and the suppliers providing them. Furthermore, it details a high-purity synthesis and purification protocol and presents visual workflows for clarity.

Introduction to 2-Furoyl Chloride

2-Furoyl chloride, also known as furan-2-carbonyl chloride, is a reactive acyl chloride widely employed in organic synthesis.^[4] Its significance in the pharmaceutical industry is underscored by its role as a key building block for active pharmaceutical ingredients (APIs) such as the veterinary cephalosporin ceftiofur, the anti-inflammatory agent mometasone furoate, and the antiprotozoal drug quinfamidine.^{[2][3]} The purity of **2-furoyl chloride** is paramount in drug development and manufacturing to ensure the safety and efficacy of the final drug product.

Commercial Availability and Purity

A range of chemical suppliers offer **2-furoyl chloride** at various purity grades, catering to different research and development needs. High-purity grades, essential for pharmaceutical applications, are typically characterized by gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Table 1: Commercial Suppliers and Stated Purity of 2-Euroyl Chloride

Supplier	Stated Purity/Grade	Analytical Method	Country of Origin
Shree Ganesh Remedies Ltd.	≥ 99%	Gas Chromatography	India
Swadev Chemicals Pvt Ltd	≥ 99.00 %	Not Specified	India
TCI (Tokyo Chemical Industry)	>98.0%	Gas Chromatography	Japan/India
Simson Pharma Limited	High Quality (CoA provided)	Not Specified	India
Manus Aktteva Biopharma LLP	Research/Commercial Grade	Not Specified	India
CDH (Central Drug House)	For Synthesis	Not Specified	India
s d fine-chem limited	Min. 98%	Gas Chromatography	India
Sigma-Aldrich	95%	Not Specified	USA
Meryer (Shanghai) Chemical Technology Co., Ltd.	98%	Not Specified	China
Alfa Aesar	98+%	Not Specified	USA
Shanghai Kaisai Chemical Co., Ltd.	99%	Not Specified	China

Note: The availability of a Certificate of Analysis (CoA) should be confirmed with the respective supplier for detailed impurity profiles.

Quality Specifications and Impurity Profile

For applications in drug development, a thorough understanding of the impurity profile of **2-furoyl chloride** is crucial. While specific impurity data is proprietary to the manufacturer and detailed in the Certificate of Analysis, potential impurities can be inferred from the common synthesis routes.

Table 2: Typical Physical and Chemical Properties of 2-Furoyl Chloride

Property	Value	Reference
Molecular Formula	C ₅ H ₃ ClO ₂	[4]
Molecular Weight	130.53 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	173-174 °C	[4][6]
Melting Point	-2 °C	[4][6]
Density	~1.324 g/mL at 25 °C	[7]
Refractive Index	~1.531 at 20 °C	

Potential Impurities:

- Unreacted Starting Materials: 2-Furoic acid.
- Reagents from Synthesis: Residual thionyl chloride or phosgene.
- Byproducts: Polymers or degradation products formed during synthesis or distillation.
- Solvents: Any solvents used in the synthesis or purification process.

A Chinese patent (CN106674166A) describes a method for producing **2-furoyl chloride** with a purity of up to 99.94% as determined by HPLC, indicating that very high purity levels are achievable.[8]

Experimental Protocols

Achieving high purity for **2-furoyl chloride** necessitates carefully controlled synthesis and purification procedures. The following protocol is based on a patented method designed to yield a high-purity product suitable for pharmaceutical applications.^{[8][9]}

High-Purity Synthesis of 2-Furoyl Chloride via Phosgene Route

Objective: To synthesize high-purity **2-furoyl chloride** from 2-furoic acid using phosgene.

Materials:

- 2-Furoic acid
- **2-Furoyl chloride** (as solvent)
- N,N-dimethylformamide (DMF) (catalyst)
- Phosgene (gas)

Equipment:

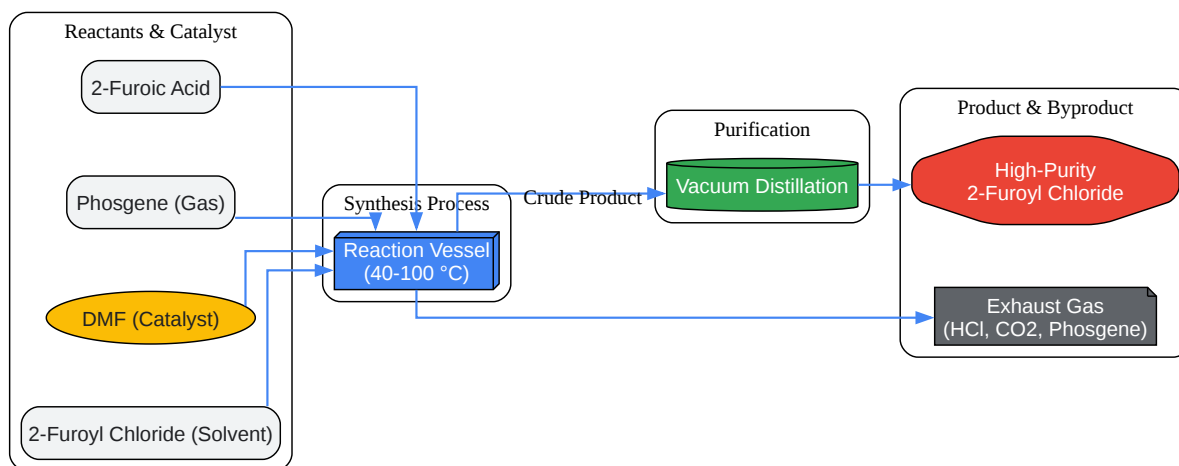
- Three-necked flask
- Condensation reflux unit
- Gas inlet tube
- Stirrer
- Oil bath
- Vacuum distillation apparatus
- Tail gas absorption device

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser, stirrer, and gas inlet, add 200g of **2-furoyl chloride** to act as the solvent.
- **Addition of Reactants:** Add 100.0g of 2-furoic acid and 0.10g of N,N-dimethylformamide (DMF) as a catalyst to the flask.
- **Reaction Initiation:** Heat the mixture to a temperature between 40-100 °C using an oil bath while stirring continuously.
- **Phosgene Introduction:** Introduce phosgene gas into the reaction mixture over a period of 2 hours. The reaction mixture will transform from a white suspension to a brown liquid.
- **Purification:** After the reaction is complete, purify the crude product by vacuum distillation. The fraction distilling at the appropriate temperature and pressure is collected as high-purity **2-furoyl chloride**. A purity of over 99.9% can be achieved with this method.[\[8\]](#)[\[9\]](#)
- **Waste Treatment:** The exhaust gas, containing unreacted phosgene and hydrogen chloride, should be passed through an absorption device containing an alkaline solution.

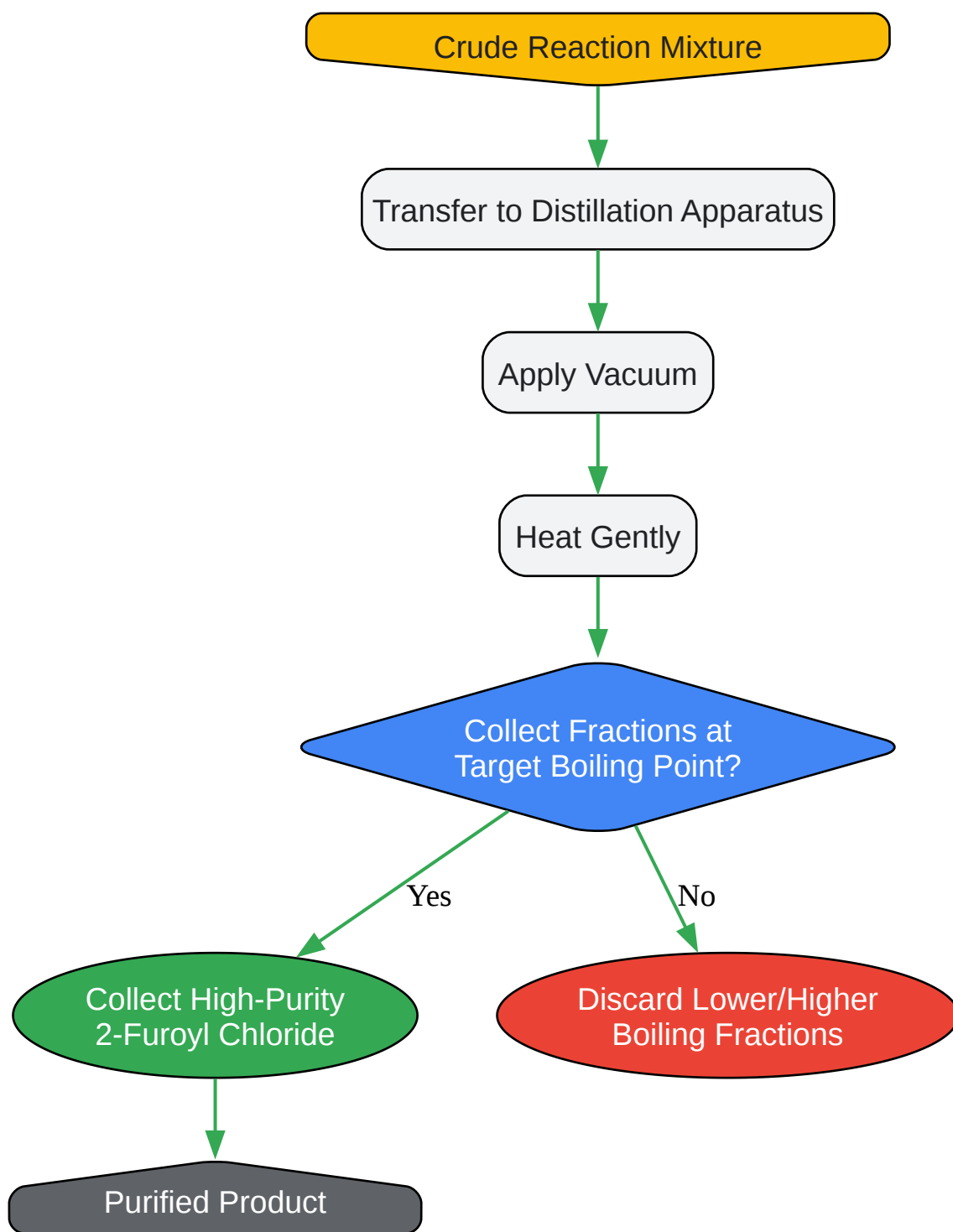
Visualizing the Workflow

To better illustrate the process, the following diagrams, generated using the DOT language, depict the synthesis and purification workflow.



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Caption: High-purity **2-furoyl chloride** synthesis workflow.



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Caption: Logical flow of the vacuum distillation purification process.

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